

An In-depth Technical Guide on Tri-10(Z)-Undecenoin (C₃₆H₆₂O₆)

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Compound of Interest

Compound Name: 1,2,3-Tri-10(Z)-undecenoyl
glycerol

Cat. No.: B3026088

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Disclaimer: Scientific literature extensively covers the precursor 10-undecenoic acid; however, dedicated research on the biological activities and mechanisms of Tri-10(Z)-Undecenoin is not currently available in the public domain. This guide provides a comprehensive overview based on the known properties of its constituent fatty acid and general principles of triglyceride chemistry, alongside hypothetical experimental frameworks.

Introduction

Tri-10(Z)-Undecenoin is a triglyceride molecule with the chemical formula C₃₆H₆₂O₆.^{[1][2]} It is comprised of a glycerol backbone esterified with three units of 10-undecenoic acid, an unsaturated fatty acid.^[1] Also known as Glyceryl triundec-10-enoate, this compound is of interest due to the established biological activities of its constituent fatty acid, 10-undecenoic acid, which is derived from castor oil.^{[3][4]} This guide aims to provide a technical overview for researchers, scientists, and drug development professionals, summarizing the known chemical properties and postulating potential biological activities and experimental approaches for its investigation.

Physicochemical Properties

A summary of the known physicochemical properties of Tri-10(Z)-Undecenoin is presented in Table 1.

Property	Value	Reference
Molecular Formula	C36H62O6	[1][2]
Molecular Weight	590.88 g/mol	[1]
CAS Number	93824-29-4	[1]
Synonyms	Glycerin tri-10-undecenoate, Glyceryl triundec-10-enoate	[1]
Physical State	Liquid	[2]
Purity	>99% (as commercially available)	[1][2]

Synthesis and Characterization

While specific, detailed protocols for the high-purity synthesis of Tri-10(Z)-Undecenoin for pharmacological studies are not readily available in published literature, a general approach would involve the esterification of glycerol with 10-undecenoic acid.

Hypothetical Experimental Protocol: Synthesis

Objective: To synthesize Tri-10(Z)-Undecenoin from glycerol and 10-undecenoic acid.

Materials:

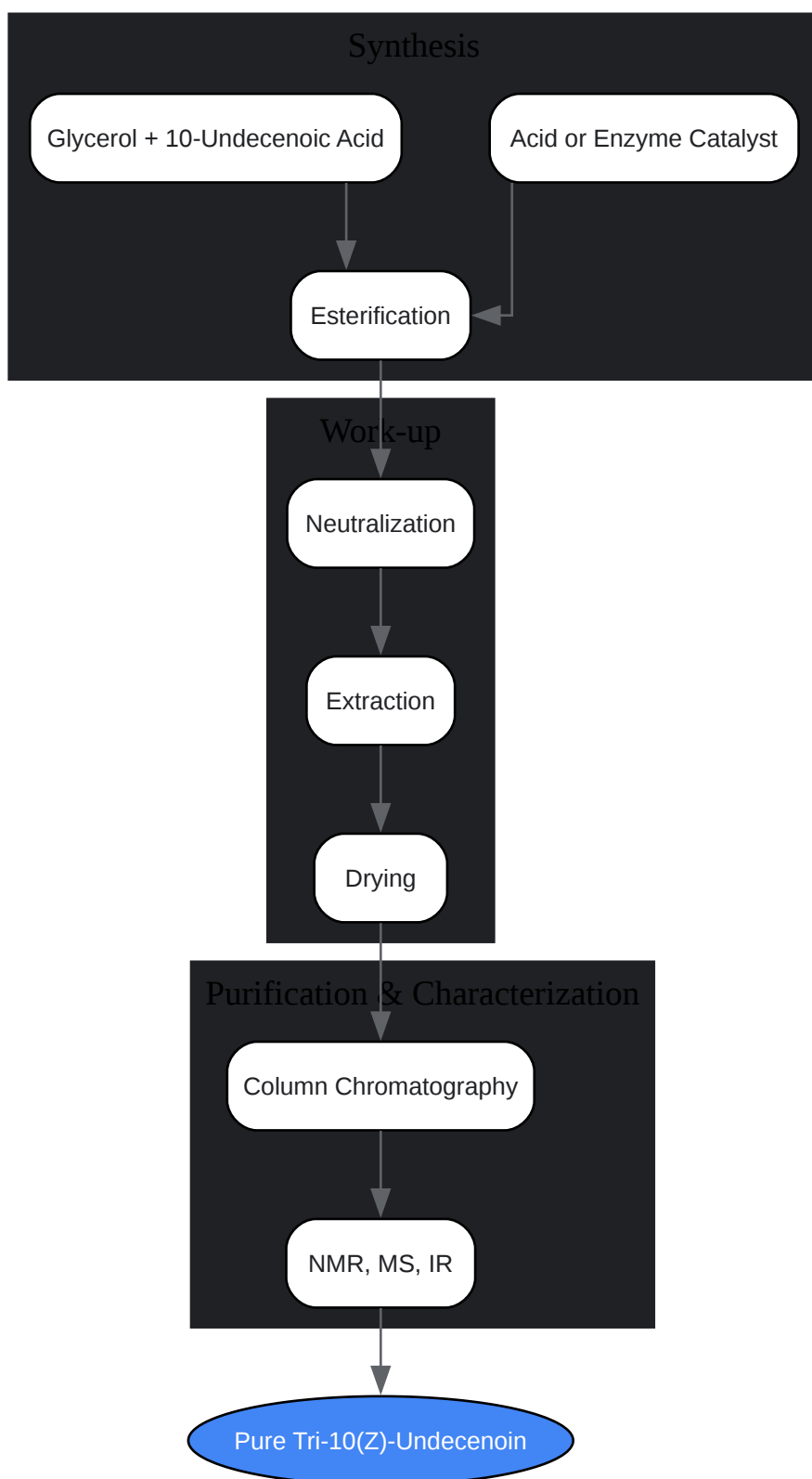
- Glycerol
- 10-Undecenoic acid
- An appropriate acid catalyst (e.g., p-toluenesulfonic acid) or enzymatic catalyst (e.g., lipase)
- Anhydrous toluene (or other suitable solvent for azeotropic removal of water)
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and condenser, add glycerol (1 equivalent), 10-undecenoic acid (3.3 equivalents), and a catalytic amount of p-toluenesulfonic acid in toluene.
- Reflux the mixture until the theoretical amount of water is collected in the Dean-Stark trap, indicating the completion of the esterification reaction.
- Cool the reaction mixture to room temperature and dilute with an organic solvent like ethyl acetate.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude Tri-10(Z)-Undecenoin using column chromatography on silica gel with a suitable solvent gradient (e.g., hexane/ethyl acetate).
- Characterize the purified product using Nuclear Magnetic Resonance (^1H NMR, ^{13}C NMR), Mass Spectrometry (MS), and Infrared Spectroscopy (IR) to confirm its structure and purity.

Logical Workflow for Synthesis and Purification



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A logical workflow for the synthesis and purification of Tri-10(Z)-Undecenoin.

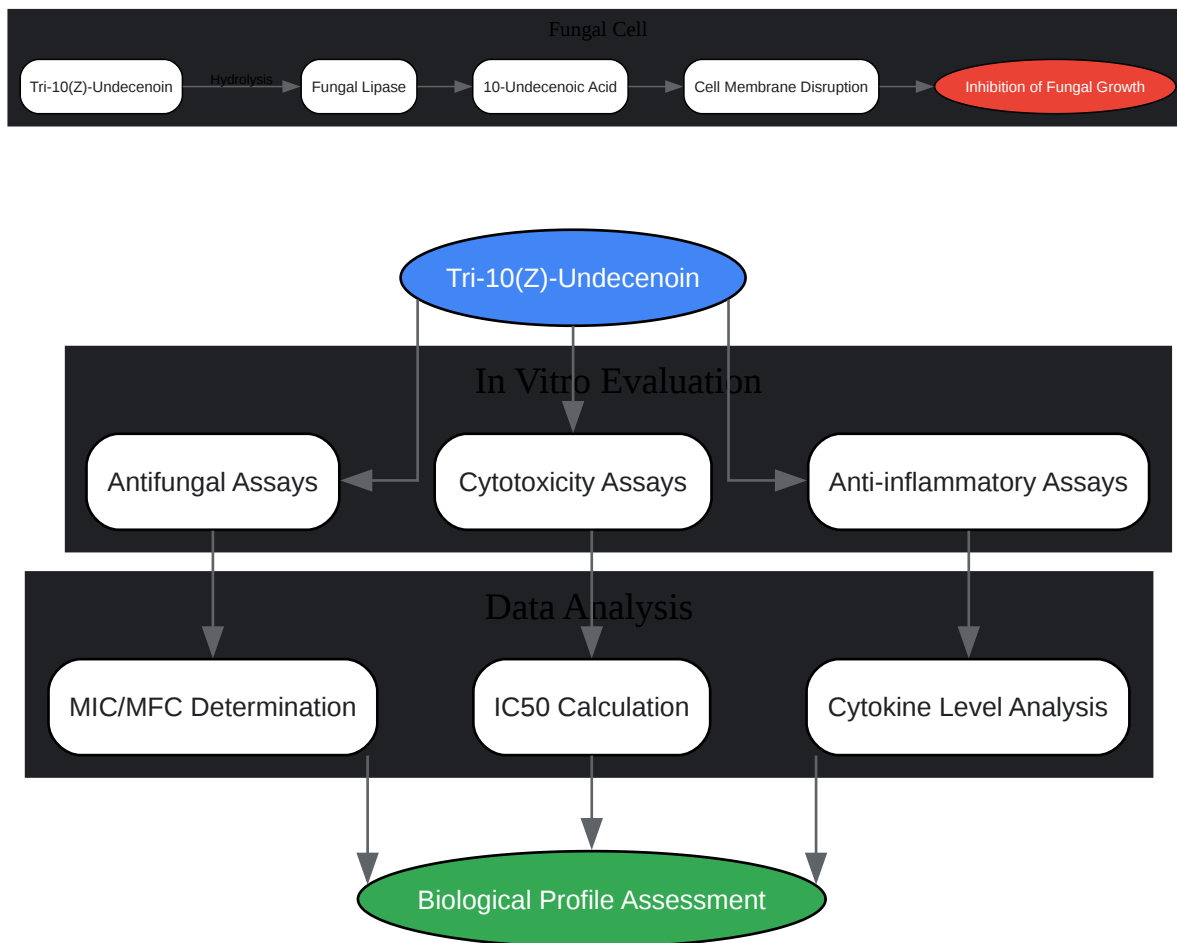
Potential Biological Activities and Mechanisms of Action (Hypothetical)

The biological activities of Tri-10(Z)-Undecenoin have not been directly reported. However, based on the well-documented antifungal properties of 10-undecenoic acid, it is plausible that Tri-10(Z)-Undecenoin may serve as a prodrug, releasing the active fatty acid upon hydrolysis by lipases, or it may possess intrinsic activity.^{[3][5]}

Antifungal Activity

10-Undecenoic acid is known to disrupt the fungal cell membrane, leading to the inhibition of fungal growth.^[5] It is particularly effective against dermatophytes and has been used in the treatment of skin infections.^{[3][5]} It is hypothesized that Tri-10(Z)-Undecenoin could be hydrolyzed by fungal lipases to release 10-undecenoic acid, which would then exert its antifungal effect.

Postulated Signaling Pathway for Antifungal Action



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References

- 1. larodan.com [larodan.com]
- 2. cosmobiousa.com [cosmobiousa.com]
- 3. caringsunshine.com [caringsunshine.com]

- 4. Undecylenic acid: a valuable and physiologically active renewable building block from castor oil. | Semantic Scholar [semanticscholar.org]
- 5. caringsunshine.com [caringsunshine.com]
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